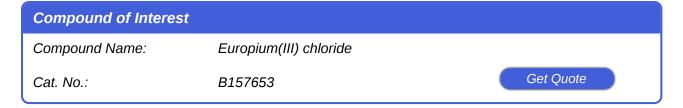


Europium(III) chloride CAS number and safety data

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An In-depth Technical Guide to Europium(III) Chloride: CAS Number, Safety, and Handling

Introduction

Europium(III) chloride (EuCl₃) is an inorganic compound that serves as a crucial precursor in the synthesis of other europium compounds.[1][2] It is available in both anhydrous and hydrated forms, with the anhydrous compound appearing as a yellow solid and the hexahydrate as a white, colorless crystalline solid.[1] Given its application in various research fields, including the preparation of organometallic compounds and other europium salts, a thorough understanding of its chemical properties and safety data is essential for researchers, scientists, and drug development professionals.[1][2] This guide provides a comprehensive overview of **Europium(III) chloride**, focusing on its identification, safety protocols, and handling procedures.

Chemical Identification and Physical Properties

Europium(III) chloride is primarily available in two forms: anhydrous (EuCl₃) and hexahydrate (EuCl₃·6H₂O). The anhydrous form is highly hygroscopic and will readily absorb water to form the hexahydrate.[1][2]

Table 1: Chemical Identifiers for Europium(III) Chloride



Identifier	Anhydrous Europium(III) Chloride	Europium(III) Chloride Hexahydrate	
CAS Number	10025-76-0[1][3][4][5]	13759-92-7[1]	
EC Number	233-040-4[1][5]	233-040-4	
Molecular Formula	EuCl ₃ [1][3][5]	EuCl₃ · 6H₂O	
Synonyms	Europium trichloride[4][5]	Europium chloride hexahydrate, Europium trichloride hexahydrate	

Table 2: Physical and Chemical Properties of

Europium(III) Chloride

Property	Anhydrous Europium(III) Chloride	Europium(III) Chloride Hexahydrate	
Molar Mass	258.32 g/mol [1][3][5][6] 366.41 g/mol [1][2][7]		
Appearance	Yellow solid[1][2] or white to yellow powder[3]	White, colorless crystalline solid[1][7]	
Melting Point	632 °C (decomposes)[1][2][7]	2][7] Not applicable	
Boiling Point	Not available	Not available	
Solubility	Soluble in water[1][2]	Soluble in water[7]	
Stability	Stable under standard conditions, but hygroscopic[7] [8]	Stable under recommended storage conditions[8]	

Safety and Hazard Information

The classification of **Europium(III) chloride** regarding its hazards varies across different sources. While some aggregated GHS information indicates potential hazards, many individual safety data sheets (SDS) classify it as not being a hazardous substance or mixture.[6][8][9][10] It is crucial for users to consult the specific SDS provided by their supplier.



Table 3: GHS Hazard Information for Europium(III)

Chloride

Category	Information	
Pictograms	Corrosive, Irritant, Environmental Hazard[6]	
Signal Word	Danger[6]	
Hazard Statements	H315: Causes skin irritation[6]H318: Causes serious eye damage[6]H319: Causes serious eye irritation[6]H335: May cause respiratory irritation[6]H411: Toxic to aquatic life with long lasting effects[6]	
Precautionary Statements	P261, P264, P273, P280, P302+P352, P304+P340, P305+P351+P338, P391, P501[6]	

Note: The GHS information is based on aggregated data and may not reflect the classification on all safety data sheets, some of which state the compound does not meet the criteria for classification.[6][9][11]

Table 4: Toxicological Data for Europium(III) Chloride

Test	Result	Species	Reference
LD50 Oral	3527 mg/kg	Mouse	[12][13]
No-Observed- Adverse-Effect Level (NOAEL)	200 mg/kg-day	Rat (subchronic, oral)	[10]

Experimental Protocols Preparation of Anhydrous Europium(III) Chloride

Anhydrous EuCl₃ is typically prepared from its hydrated form, as direct heating can lead to the formation of an oxychloride.[1] A common laboratory-scale synthesis involves the "ammonium chloride route".[1]



- Starting Materials: Hydrated europium chloride (EuCl₃·6H₂O) or Europium(III) oxide (Eu₂O₃).
- Procedure:
 - Treat Eu₂O₃ with aqueous HCl to produce hydrated europium chloride (EuCl₃·6H₂O).[1]
 - Mix the hydrated salt with an excess of ammonium chloride.
 - Heat the mixture carefully to 230 °C. This reaction forms the intermediate (NH₄)₂[EuCl₅].[1]
 - The intermediate pentachloride is then thermally decomposed to yield anhydrous EuCl₃.[1]
 - Alternatively, the hydrate can be heated with an excess of thionyl chloride for approximately 15 hours to produce the anhydrous form.[2]

Safe Handling and Storage Protocol

Proper handling and storage are critical to ensure safety and maintain the integrity of the compound.

- Engineering Controls: Handle in a well-ventilated area, preferably within a fume hood to minimize inhalation of dust.[7]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear approved safety glasses with side shields or safety goggles.
 - Skin Protection: Use chemical-resistant gloves.[7]
 - Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSHapproved respirator should be worn.
- Handling Procedures:
 - Avoid the formation of dust.[14]
 - Avoid contact with skin, eyes, and clothing.[14]
 - Do not eat, drink, or smoke in the handling area.



- · Wash hands thoroughly after handling.
- Storage:
 - Keep the container tightly closed.[7][14]
 - Store in a dry and well-ventilated place to protect from moisture, as the anhydrous form is hygroscopic.[7][10]
 - Store away from incompatible materials such as strong oxidizing agents.[7][8]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[10]
 [14]
- Skin Contact: Wash the affected area immediately with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[10][14]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[14]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if you feel unwell.[14]

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Europium(III) chloride**, from hazard identification to response.

Caption: Logical workflow for handling **Europium(III) chloride** safely.

Conclusion

Europium(III) chloride is a valuable compound in scientific research. While its hazard classification can be inconsistent across different safety data sheets, it is prudent to handle it with care, employing appropriate personal protective equipment and engineering controls.



Understanding its properties, potential hazards, and proper handling protocols is paramount for ensuring a safe laboratory environment. Researchers should always refer to the specific safety data sheet provided by the supplier before use.

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